

# Application of Cedr-8(15)-ene in the Development of New Fragrance Compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cedr-8(15)-ene

Cat. No.: B15092602

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cedr-8(15)-ene**, also known as  $\beta$ -cedrene, is a naturally occurring sesquiterpene hydrocarbon found in the essential oil of cedarwood.<sup>[1]</sup> Its characteristic woody and warm aroma makes it a valuable starting material for the synthesis of a variety of fragrance compounds. This document provides detailed application notes and protocols for the utilization of **Cedr-8(15)-ene** in the development of novel fragrance ingredients. The focus is on the chemical modification of the cedrene skeleton to produce derivatives with enhanced olfactory properties, suitable for use in perfumery and other scented products.

## Chemical Profile of Cedr-8(15)-ene

| Property          | Value                                                                  |
|-------------------|------------------------------------------------------------------------|
| Chemical Name     | 2,6,6-trimethyl-8-methylidenetricyclo[5.3.1.0 <sup>1,5</sup> ]undecane |
| Synonyms          | β-Cedrene, (+)-beta-Funebrene                                          |
| CAS Number        | 546-28-1                                                               |
| Molecular Formula | C <sub>15</sub> H <sub>24</sub>                                        |
| Molecular Weight  | 204.35 g/mol                                                           |
| Odor Profile      | Woody, cedar-like                                                      |

## Key Fragrance Derivatives from Cedr-8(15)-ene

The versatility of the **Cedr-8(15)-ene** scaffold allows for the synthesis of several important fragrance compounds through chemical modifications. The primary derivatives include acetyl cedrene, cedrenyl acetate, and cedrene epoxide, each possessing unique olfactory characteristics.

## Olfactory Properties of Cedr-8(15)-ene and its Derivatives

| Compound                              | Odor Profile                                                                                       | Odor Strength | Substantivity                                       | Recommended Usage in Concentrate |
|---------------------------------------|----------------------------------------------------------------------------------------------------|---------------|-----------------------------------------------------|----------------------------------|
| Cedr-8(15)-ene ( $\beta$ -Cedrene)    | Woody, cedar                                                                                       | Medium        | -                                                   | Up to 20% <a href="#">[2]</a>    |
| Acetyl Cedrene (Methyl Cedryl Ketone) | Warm, woody, amber, musk <a href="#">[3]</a><br><a href="#">[4]</a>                                | High          | > 400 hours <a href="#">[3]</a> <a href="#">[5]</a> | Up to 20% <a href="#">[3]</a>    |
| Cedryl Acetate                        | Sweet, woody, cedar, vetiver, leathery <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> | Medium        | > 400 hours <a href="#">[9]</a>                     | Up to 20% <a href="#">[7]</a>    |
| $\alpha$ -Cedrene Epoxide             | Woody, cedar, sandalwood, patchouli, ambergris                                                     | -             | -                                                   | -                                |

## Experimental Protocols

### Synthesis of Acetyl Cedrene (Methyl Cedryl Ketone) via Friedel-Crafts Acylation

Acetyl cedrene is a highly valued fragrance ingredient known for its persistent woody and musky notes.[\[4\]](#) It is synthesized through the Friedel-Crafts acylation of cedrene. A greener synthesis approach utilizes a solid superacid catalyst, which is reusable and reduces waste.  
[\[10\]](#)

Materials:

- Cedrene (a mixture containing  $\beta$ -cedrene)
- Acetic anhydride
- Solid superacid catalyst (e.g.,  $\text{SO}_4^{2-}/\text{Fe}_2\text{O}_3$ )[\[10\]](#)
- Three-necked flask equipped with a stirrer, condenser, and thermometer

- Heating mantle
- Filtration apparatus
- Vacuum distillation setup

Procedure:

- Catalyst Preparation ( $\text{SO}_4^{2-}/\text{Fe}_2\text{O}_3$ ):
  - Precipitate  $\text{Fe}(\text{OH})_3$  from a 10%  $\text{Fe}(\text{NO}_3)_3$  solution by adding 28% strong ammonia solution to adjust the pH to 9-10.
  - Wash the precipitate with distilled water until no  $\text{NH}_4^+$  is detected.
  - Dry the precipitate at  $110^\circ\text{C}$  and grind it to a powder (less than 100 mesh) to obtain amorphous  $\text{Fe}_2\text{O}_3$ .
  - Immerse the  $\text{Fe}_2\text{O}_3$  powder in a 0.25 mol/L  $\text{H}_2\text{SO}_4$  solution (15 ml/g) for 20 hours.
  - Filter and dry the solid at  $110^\circ\text{C}$ , then calcine at  $550^\circ\text{C}$  for 3 hours to obtain the  $\text{SO}_4^{2-}/\text{Fe}_2\text{O}_3$  solid superacid catalyst.[\[10\]](#)
- Acylation Reaction:
  - In a 1000 ml three-necked flask, add 408 g (2 mol) of cedrene and 215 g (2.11 mol) of acetic anhydride.[\[10\]](#)
  - While stirring, add 10 g of the prepared  $\text{SO}_4^{2-}/\text{Fe}_2\text{O}_3$  solid superacid catalyst.[\[10\]](#)
  - Heat the reaction mixture to  $80^\circ\text{C}$  and maintain this temperature for 8 hours.[\[10\]](#)
  - After the reaction is complete, cool the mixture to  $25^\circ\text{C}$ .[\[10\]](#)
- Work-up and Purification:
  - Filter the reaction mixture to separate the solid superacid catalyst. The catalyst can be recovered and reused.[\[10\]](#)

- Remove the unreacted acetic anhydride and the acetic acid byproduct from the filtrate by vacuum distillation.[10]
- The crude product is then purified by fractional distillation to obtain methyl cedryl ketone. [10]
- The expected yield is approximately 64%, with a ketone content of 78%.[10]

#### Characterization:

- The product can be characterized by Gas Chromatography-Mass Spectrometry (GC-MS) to confirm its identity and purity.

## Synthesis of Cedrenyl Acetate via Esterification

Cedrenyl acetate possesses a sweet, woody, and long-lasting aroma.[6] It is typically synthesized by the esterification of cedrol, a sesquiterpene alcohol derived from cedarwood oil.

#### Materials:

- Cedrol
- Acetic anhydride or acetyl chloride
- Acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Reaction vessel with a stirrer and reflux condenser
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Distillation apparatus

#### Generalized Procedure:

- Esterification:
  - In a reaction vessel, dissolve cedrol in a suitable solvent (e.g., toluene).

- Add acetic anhydride (or acetyl chloride) in a slight molar excess.
- Add a catalytic amount of an acid catalyst.
- Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC or GC).
- Work-up and Purification:
  - Cool the reaction mixture and wash it with water, followed by a saturated sodium bicarbonate solution to neutralize the acid.
  - Separate the organic layer and dry it over anhydrous sodium sulfate.
  - Remove the solvent under reduced pressure.
  - Purify the crude cedrenyl acetate by vacuum distillation.

Characterization:

- Confirm the structure and purity of the product using GC-MS and NMR spectroscopy.

## Biotransformation of Cedrene Derivatives

Microbial transformation offers an environmentally friendly alternative for the synthesis of novel fragrance compounds. Fungi and bacteria have been shown to hydroxylate sesquiterpenes, leading to new derivatives with potentially interesting olfactory properties.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Generalized Protocol for Microbial Hydroxylation:

- Microorganism and Culture Preparation:
  - Select a suitable microorganism known for its ability to hydroxylate terpenes (e.g., *Rhodococcus* sp., *Aspergillus niger*).[\[11\]](#)[\[15\]](#)
  - Prepare a suitable culture medium (e.g., potato dextrose broth for fungi).
  - Inoculate the medium with the selected microorganism and incubate under appropriate conditions (e.g., 25-30°C, shaking) to obtain a sufficient biomass.

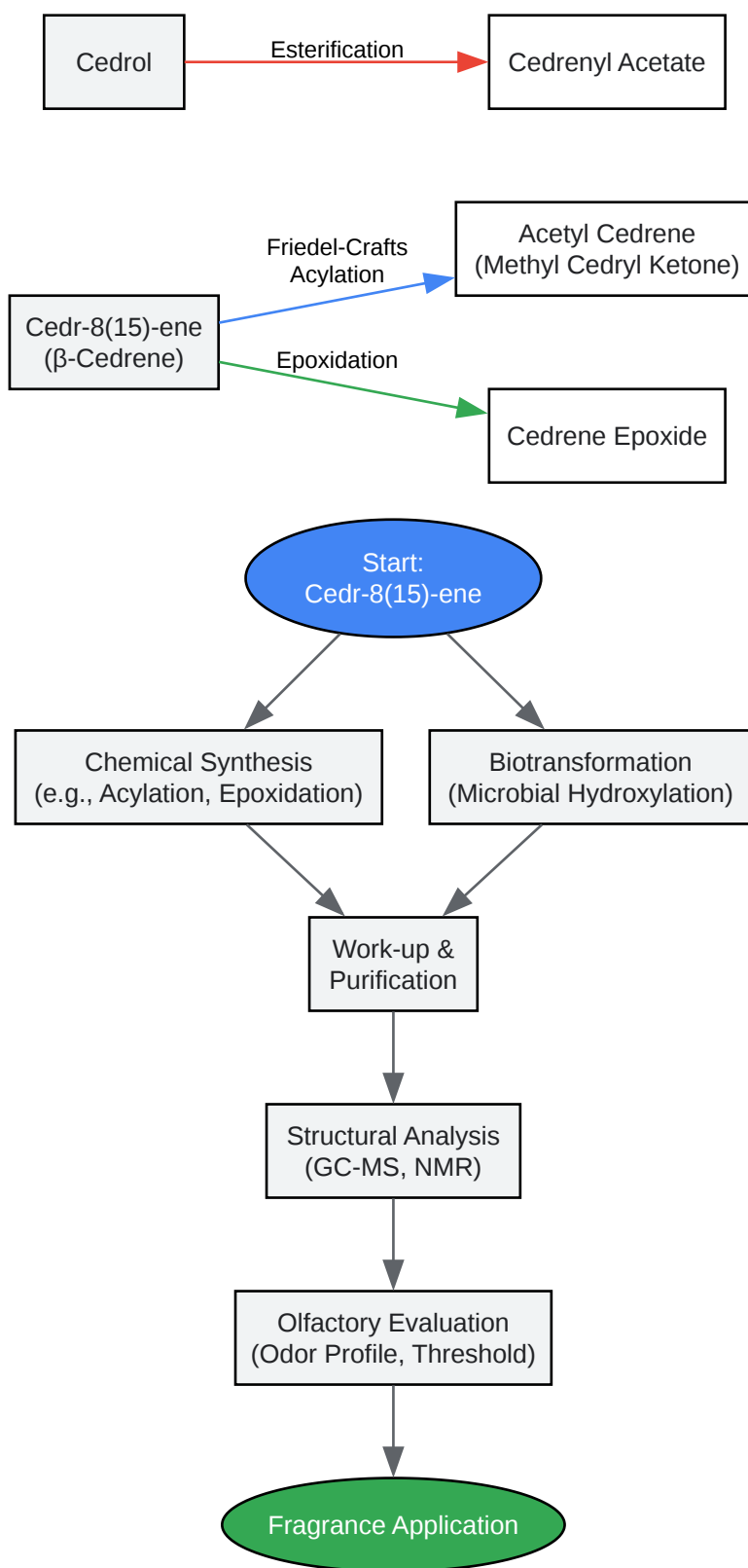
- Biotransformation:
  - Introduce **Cedr-8(15)-ene** or a derivative (e.g., cedrol) to the microbial culture. The substrate can be added directly or dissolved in a minimal amount of a water-miscible solvent like ethanol.
  - Continue the incubation for a period ranging from several days to a week, monitoring the transformation process by periodically sampling the culture and analyzing the extract by GC-MS.
- Extraction and Purification:
  - After the desired level of conversion is achieved, extract the entire culture broth with a suitable organic solvent (e.g., ethyl acetate).
  - Dry the organic extract over anhydrous sodium sulfate and concentrate it under reduced pressure.
  - Purify the resulting hydroxylated derivatives using column chromatography.

Characterization:

- Identify the structure of the new compounds using spectroscopic methods such as GC-MS, NMR, and IR spectroscopy.

## Visualizations

### Synthetic Pathways of Cedr-8(15)-ene Derivatives



[Click to download full resolution via product page](#)



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Composition, anticancer, and antimicrobial activities in vitro of the heartwood essential oil of *Cunninghamia lanceolata* var. *konishii* from Taiwan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. d3t14p1xronwr0.cloudfront.net [d3t14p1xronwr0.cloudfront.net]
- 3. acetyl cedrene, 80449-58-7 [thegoodscentscompany.com]
- 4. Acetyl Cedrene | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. Methyl Cedryl Ketone / Vertofix (32388-55-9) — Fragrance / Perfume Ingredient — Scentspiracy [scentspiracy.com]
- 6. iff.com [iff.com]
- 7. cedryl acetate, 77-54-3 [thegoodscentscompany.com]
- 8. Cedryl acetate | The Fragrance Conservatory [fragranceconservatory.com]
- 9. fraterworks.com [fraterworks.com]
- 10. CN101265170B - Method for synthesizing methylcedrenone by using solid super-strong acid - Google Patents [patents.google.com]
- 11. Novel Allylic Oxidation of  $\alpha$ -Cedrene to sec-Cedrenol by a *Rhodococcus* Strain - PMC [pmc.ncbi.nlm.nih.gov]
- 12. discovery.researcher.life [discovery.researcher.life]
- 13. researchgate.net [researchgate.net]
- 14. abis-files.ogu.edu.tr [abis-files.ogu.edu.tr]
- 15. Hacettepe Journal of Biology and Chemistry » Submission » Fungal Biotransformation of Cedryl Formate [dergipark.org.tr]
- To cite this document: BenchChem. [Application of Cedr-8(15)-ene in the Development of New Fragrance Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15092602#application-of-cedr-8-15-ene-in-developing-new-fragrance-compounds]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)